

Application Notes and Protocols for Tissue Fixation with Oxazolidine E

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Compound of Interest

5-Ethyl-1-aza-3,7dioxabicyclo[3.3.0]octane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Effective tissue fixation is a critical first step in many biological research and drug development applications, as it preserves cellular and tissue architecture for subsequent analysis. While formaldehyde has traditionally been the gold standard for fixation, its toxicity and potential to mask antigenic sites or damage nucleic acids have driven the search for alternatives.

Oxazolidine E emerges as a promising aldehydic cross-linking agent for tissue fixation, offering the potential for excellent morphological preservation while maintaining the integrity of cellular components for a variety of downstream applications.

Oxazolidine E functions as a cross-linking fixative, forming stable bonds within and between proteins to create a rigid and insoluble network that resists autolysis and putrefaction.[1] This document provides detailed application notes and protocols for the use of Oxazolidine E in tissue fixation, tailored for researchers and professionals in the field.

Mechanism of Action

Oxazolidine E is an aldehydic cross-linking agent that stabilizes tissue components by forming covalent bonds. Its mechanism of action primarily involves the formation of methylol and Schiffbase adducts with amino acid residues in proteins.[2] Specifically, it has been shown to interact with amino acids such as tryptophan, lysine, arginine, and glycine, creating methylene bridges

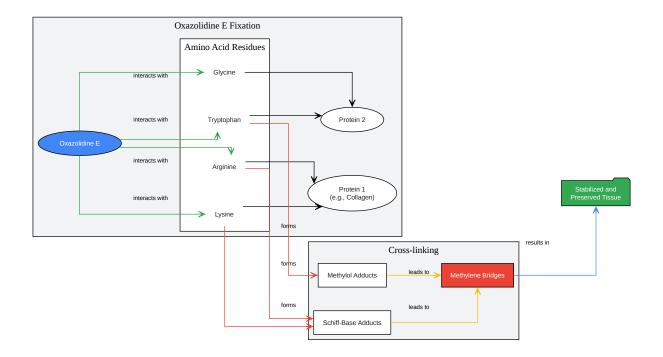


Methodological & Application

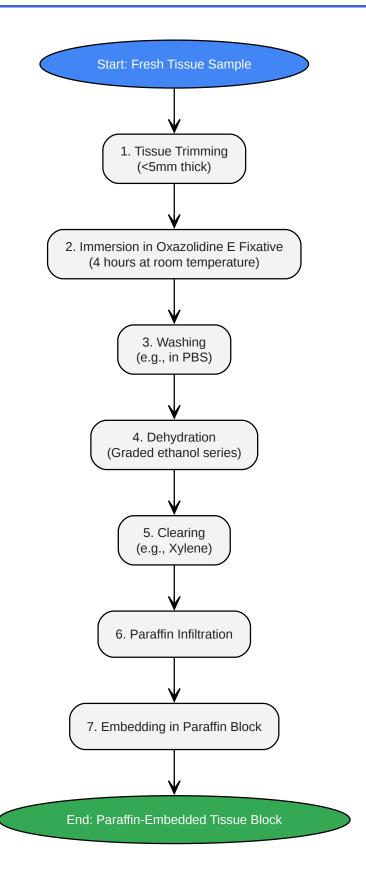
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that effectively cross-link protein molecules.[2] This process preserves the structural integrity of cells and the extracellular matrix.









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